

# A Comprehensive Technical Guide to (5-methylfuran-2-yl)methanethiol

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Compound of Interest		
Compound Name:	(5-methylfuran-2-yl)methanethiol	
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This technical guide provides an in-depth overview of **(5-methylfuran-2-yl)methanethiol**, including its chemical identifiers, physicochemical properties, and relevant experimental applications. The information is tailored for researchers, scientists, and professionals in the field of drug development.

### **Chemical Identifiers**

**(5-methylfuran-2-yl)methanethiol** is a furan derivative that has garnered interest in various chemical and biological applications. A comprehensive list of its identifiers is provided below for unambiguous reference.



Identifier Type	Value	Reference(s)
CAS Number	59303-05-8	[1][2][3]
IUPAC Name	(5-methylfuran-2- yl)methanethiol	[2]
Molecular Formula	C6H8OS	[2][3][4]
Molecular Weight	128.19 g/mol	[2]
InChI	InChI=1S/C6H8OS/c1-5-2-3- 6(4-8)7-5/h2-3,8H,4H2,1H3	[2]
InChIKey	MGLMZOFGBDYNMH- UHFFFAOYSA-N	[2]
Canonical SMILES	CC1=CC=C(O1)CS	[2][3]
FDA UNII	1NB0MP3CK9	[1][2]
EC Number	801-700-6	[2][3]
FEMA Number	4697	[2]
JECFA Number	2090	[2]
Synonyms	5-Methyl-2-furanmethanethiol, (5-Methyl-2-furyl)methanethiol, 5-Methylfurfurylmercaptan	[2][3][4]

## **Physicochemical and Pharmacological Properties**

The following table summarizes key quantitative data for (5-methylfuran-2-yl)methanethiol.



Property	Value	Reference(s)
Physical Description	Colourless to yellow clear liquid; Sulfurous roasted coffee aroma	[2]
Boiling Point	177.00 to 179.00 °C @ 760.00 mm Hg	[2]
Flash Point	144.00 °F TCC (62.22 °C)	[1]
Specific Gravity	1.04700 to 1.05700 @ 25.00 °C	[1]
Refractive Index	1.52300 to 1.52900 @ 20.00 °C	[1]
XLogP3	1.5	[2][3]
рКа	9.62 ± 0.10 (Predicted)	[3]
Purity	>95%	[5]

## **Experimental Protocols**

Recent research has highlighted the utility of derivatives of **(5-methylfuran-2-yl)methanethiol** in bio-orthogonal chemistry. Specifically, its hydrolysis product, 2,5-dioxopentanyl, is used in proximity-induced ligation reactions. Detailed methodologies from a study by Manicardi et al. (2021) are presented below.[6]

This protocol describes a ligation reaction between peptide nucleic acid (PNA) probes, templated by a DNA strand.

- Preparation of Solutions: Prepare 100  $\mu$ L of a buffered solution (PBS, pH 7.4) in a 0.5 mL Eppendorf tube. The final concentration of all PNA probes should be 5  $\mu$ M, diluted from a 100  $\mu$ M stock solution.
- Equilibration: Add the DNA template and the nucleophilic PNA to the buffered solution. Allow the complex to equilibrate for 5 minutes.



- Ligation Reaction: Add the 2,5-dioxopentaryl-PNA (DOP-PNA) probe to the mixture. Allow the reaction to proceed overnight at 25 °C.
- Analysis: Collect the solution and analyze the ligation product using HPLC-UV, HPLC-MS, and Urea-SDS-PAGE.

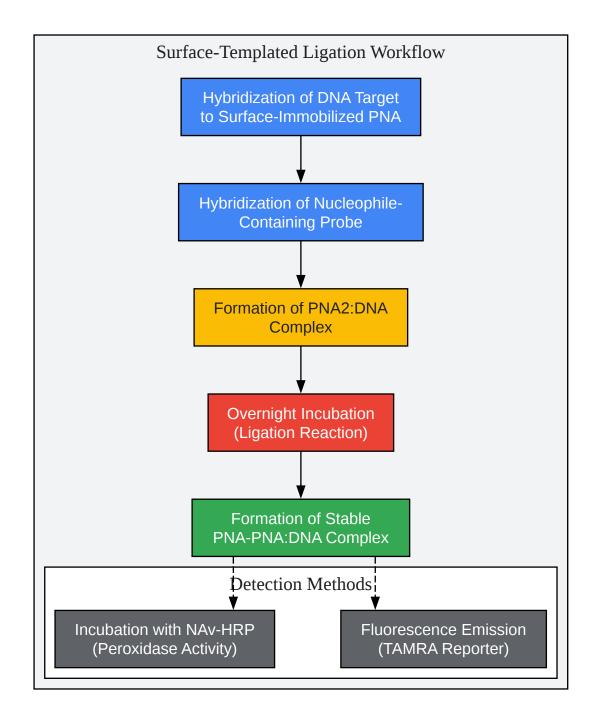
This method details the procedure for performing the ligation reaction on a solid surface, which is useful for developing detection assays.

- Solution Preparation: Freshly prepare oligonucleotide and PNA solutions in PBS (pH 7.4) supplemented with 0.001% SDS (PBS-S) from 10  $\mu$ M stock solutions.
- Surface Pre-wetting: Pre-wet the surfaces of the 96-well plate for 30 minutes with a 0.001% SDS solution.
- Hybridization and Ligation: Add 50  $\mu$ L of the oligonucleotide solution and 50  $\mu$ L of a 1  $\mu$ M PNA solution to each well. Allow the reaction to proceed overnight at 40 °C.
- Detection: The final ligation product can be detected through methods such as evaluating peroxidase activity after incubation with NAv-HRP or by measuring the fluorescence emission of a TAMRA reporting group.[6]

## **Visualized Experimental Workflow**

The following diagram illustrates the workflow for the surface-templated detection system described in the experimental protocols.





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Caption: Workflow for surface-templated PNA-PNA ligation and detection.

## Safety and Handling

**(5-methylfuran-2-yl)methanethiol** is classified with several hazards. According to GHS classifications, it may be a flammable liquid and vapor (H226), harmful if swallowed (H302),



harmful in contact with skin (H312), cause skin irritation (H315), cause serious eye irritation (H319), and be harmful if inhaled (H332).[2] It is essential to handle this chemical with appropriate personal protective equipment, including gloves and eye protection, in a well-ventilated area.[7] Avoid contact with open flames, hot surfaces, and other ignition sources.[8] In case of inhalation, move the person to fresh air.[7] If the substance comes into contact with skin, rinse with water. For eye contact, rinse with plenty of water. If swallowed, have the victim drink water immediately and consult a physician.

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